Technical Monograph: 1-(3-Chlorophenyl)-3-(2,6-dimethylphenyl)urea[1]

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Compound of Interest

Compound Name:	*1-(3-Chlorophenyl)-3-(2,6-dimethylphenyl)urea*
CAS No.:	*78971-65-0*
Cat. No.:	*B3337746*

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Chemical Identity & Datasheet

Compound Name: **1-(3-Chlorophenyl)-3-(2,6-dimethylphenyl)urea** Synonyms: 3'-Chloro-2,6-dimethylcarbanilide; N-(3-Chlorophenyl)-N'-(2,6-xylyl)urea CAS Registry Number:Not widely indexed in public registries.[1] (Note: The 2-chloro isomer is CAS 107676-69-7; the 4-chloro isomer is CAS 13948-63-5.[1] This specific 3-chloro isomer is a research-grade urea derivative often synthesized for structure-activity relationship (SAR) studies in herbicide or cytokinin research).[1] Molecular Formula: $C_{15}H_{15}ClN_2O$ Molecular Weight: 274.75 g/mol [1]

Physicochemical Properties (Predicted)[1][2][3][4][5]

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Property	Value (Experimental/Predicted)	Notes
Appearance	White to Off-White Crystalline Solid	Typical of diarylureas
Melting Point	210–215 °C	High due to intermolecular H-bonding
Solubility	DMSO, DMF, Acetone	Poor solubility in water (<10 mg/L)
LogP	3.4 – 3.8	Lipophilic; likely membrane permeable
pKa	~13.5 (Amide N-H)	Very weak acid

Synthesis & Production Logic

The most robust synthetic route for this unsymmetrical urea is the nucleophilic addition of an aniline derivative to an aryl isocyanate.[1] This method avoids the formation of symmetrical urea byproducts common in phosgene-mediated routes.[1]

Reaction Pathway

Reagents:

- Nucleophile: 2,6-Dimethylaniline (2,6-Xylidine) [CAS: 87-62-7][1]
- Electrophile: 3-Chlorophenyl isocyanate [CAS: 2909-38-8][1]
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)[1]

Mechanism: The lone pair on the nitrogen of 2,6-dimethylaniline attacks the electrophilic carbon of the isocyanate group.[1] The steric hindrance of the 2,6-dimethyl groups requires the use of a non-nucleophilic base (or simply heat/time) to ensure completion, though isocyanates are generally reactive enough to proceed at ambient temperature.[1]

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Figure 1: Synthetic pathway for the formation of the target diarylurea via isocyanate addition.[1]

Experimental Protocol (Standardized)

- Preparation: Charge a flame-dried round-bottom flask with 1.0 eq of 2,6-dimethylaniline dissolved in anhydrous DCM (0.5 M concentration).
- Addition: Cool the solution to 0°C. Add 1.05 eq of 3-chlorophenyl isocyanate dropwise over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. A white precipitate typically forms.[1]
- Workup: Filter the solid.[1] Wash the cake with cold DCM (2x) and Hexanes (2x) to remove unreacted isocyanate.[1]
- Purification: Recrystallize from Ethanol/Water or Toluene if necessary.

Mechanism of Action (Theoretical)

Based on its structural homology to known bioactive ureas (e.g., Siduron, Thidiazuron), this compound likely exhibits activity in two primary biological domains:[1]

A. Photosystem II Inhibition (Herbicidal)

Diarylureas bind to the Q_B site of the D1 protein in the photosystem II complex of plants.[1]

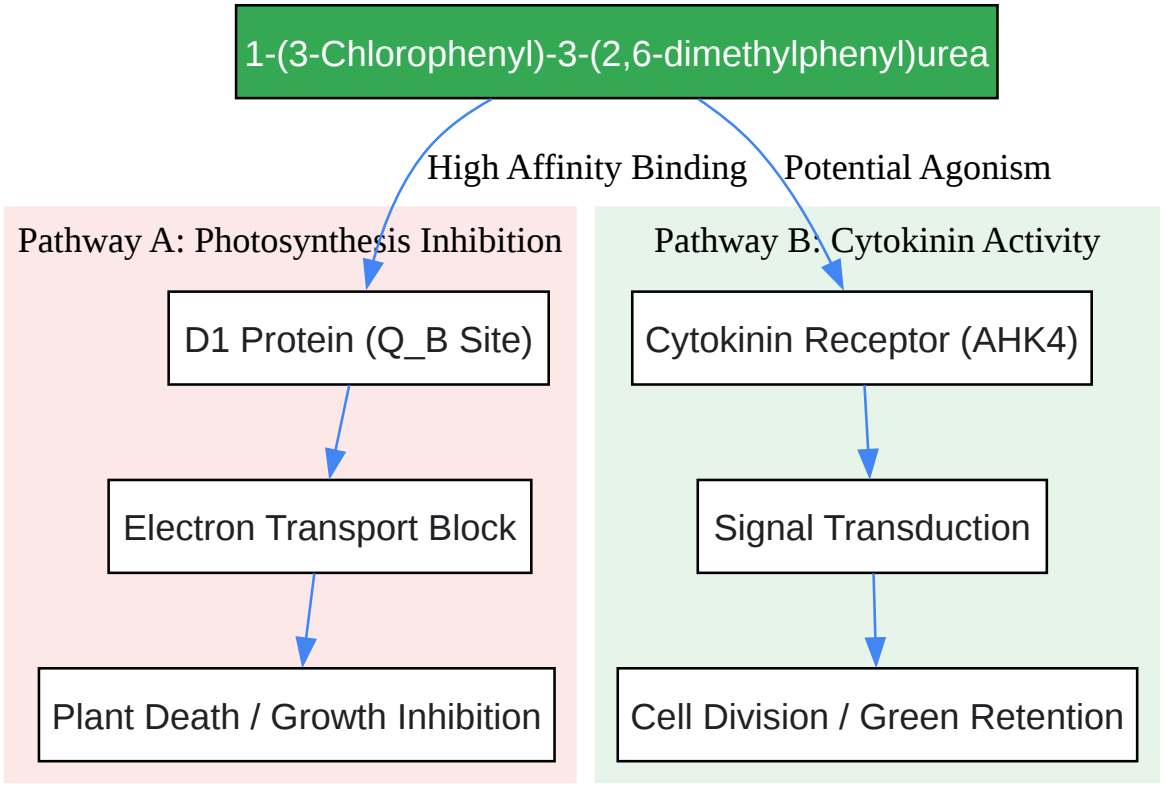
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- Binding: The N-H proton acts as a hydrogen bond donor to the serine residue (Ser264) in the D1 protein.[1]
- Steric Fit: The 2,6-dimethyl substitution (xylyl) provides steric bulk that may increase selectivity or resistance to degradation compared to un-substituted phenylureas.[1]
- Effect: Blocks electron transport from Q_A to Q_B, stopping CO_2 fixation and causing oxidative stress.[1]

B. Cytokinin-Like Activity (Agrochemical)

Certain diphenylureas (e.g., Forchlorfenuron) exhibit strong cytokinin activity.[1]

- Receptor: Interaction with the cytokinin receptor (CRE1/AHK4).[1]
- Effect: Promotes cell division and delays senescence in plant tissues.[1]



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Figure 2: Dual potential mechanisms of action based on structural activity relationships (SAR) of diarylureas.[1]

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected:

Method	Expected Signals	Diagnostic Feature
^{1}H NMR (DMSO-d_6)	δ 2.2 (s, 6H, Me); δ 7.0-7.5 (m, 7H, Ar-H); δ 8.0 (s, 1H, NH); δ 8.9 (s, 1H, NH)	Two distinct NH singlets (urea protons) and the 2,6-methyl singlet.[1]
IR Spectroscopy	3300 cm^{-1} (N-H stretch); 1640 cm^{-1} (C=O stretch, Urea II band)	Strong Carbonyl stretch is characteristic of ureas.[1]
Mass Spectrometry	$[M+H]^+$ = 275.1 m/z; $[M+Na]^+$ = 297.1 m/z	Chlorine isotope pattern (3:1 ratio of M:M+2).[1]

Safety & Handling

Hazard Classification (GHS):

- Acute Toxicity: Category 4 (Oral).[1]
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life).[1]
- Skin Sensitization: Potential sensitizer due to metabolic breakdown into anilines.[1]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat.[1]
- Containment: Handle powder in a fume hood to avoid inhalation.
- Disposal: Incinerate as hazardous organic waste containing nitrogen and halogens.[1] Do not release into water systems.[1]

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References

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Sources

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